

Essential Safety and Operational Guide for 5-Chlorotryptamine

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Compound of Interest

Compound Name: 5-Chlorotryptamine

Cat. No.: B1214102

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Chlorotryptamine**. Adherence to these protocols is essential for ensuring a safe laboratory environment and minimizing exposure risks.

Chemical Identifier:

- Name: **5-Chlorotryptamine** hydrochloride
- Synonyms: 5-Chloro-3-(2-aminoethyl)indole hydrochloride, 2-(5-Chloro-1H-indol-3-yl)ethanamine hydrochloride[1][2]
- CAS Number: 942-26-7[2][3][4][5][6]

Summary of Hazard Information

5-Chlorotryptamine hydrochloride is classified as a hazardous chemical.[3] It is known to cause skin and serious eye irritation, and may also cause respiratory irritation.[3][5]

Hazard Classification	Description
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Source: Fisher Scientific Safety Data Sheet[3]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory when handling **5-Chlorotryptamine** to prevent exposure. The following PPE must be worn:

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses with Side Shields	Required for all handling procedures.
Face Shield	To be worn in addition to safety glasses when there is a risk of splashing.	
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are a suitable choice for handling the solid form and for protection against splashes of solutions. Inspect gloves for any damage before use.
Body Protection	Laboratory Coat	A standard lab coat should be worn at all times.
Disposable Coveralls	Recommended when handling larger quantities or when there is a significant risk of contamination.	
Respiratory Protection	NIOSH-Approved Respirator	Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved N95 or P1 dust mask is recommended. For larger quantities or in poorly ventilated areas, a powered air-purifying respirator (PAPR) should be considered.

This information is synthesized from multiple safety data sheets and handling guides.[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)

Operational Plan: Step-by-Step Handling Procedure

All handling of **5-Chlorotryptamine** should be performed in a designated, well-ventilated area, preferably within a chemical fume hood.

1. Preparation:

- Ensure the work area is clean and free of clutter.
- Assemble all necessary equipment, including analytical balance, weighing paper or boat, spatula, vials, and solvent.
- Verify that an eyewash station and safety shower are readily accessible.[\[5\]](#)
- Don all required personal protective equipment as detailed in the table above.

2. Weighing the Compound:

- To minimize dust generation, carefully transfer the desired amount of **5-Chlorotryptamine** from the stock container to a pre-tared weighing vessel using a clean spatula.
- Immediately after use, securely close the primary container.[\[7\]](#)

3. Solution Preparation:

- Slowly add the weighed compound to the desired solvent in a suitable container.
- If necessary, use a vortex mixer or sonicator to aid in dissolution.
- Ensure the container is appropriately labeled with the chemical name, concentration, date, and your initials.

4. Post-Handling:

- Thoroughly clean the work area and any equipment used.
- Dispose of all contaminated materials according to the disposal plan outlined below.

- Wash hands and any exposed skin thoroughly with soap and water after handling.[3]

Emergency Procedures

In Case of Exposure:

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[3][5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation persists, seek medical attention.[3][5]
- Inhalation: Move the individual to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult or symptoms occur, seek medical attention.[3][5]
- Ingestion: Clean the mouth with water and then drink plenty of water. Do not induce vomiting. Seek immediate medical attention.[5]

Disposal Plan

5-Chlorotryptamine and any materials contaminated with it must be treated as hazardous waste and disposed of accordingly.

1. Waste Segregation:

- Collect all waste containing **5-Chlorotryptamine** separately from other waste streams.
- Specifically, segregate halogenated organic waste from non-halogenated waste. This is often more environmentally sound and can reduce disposal costs.[9]

2. Waste Collection:

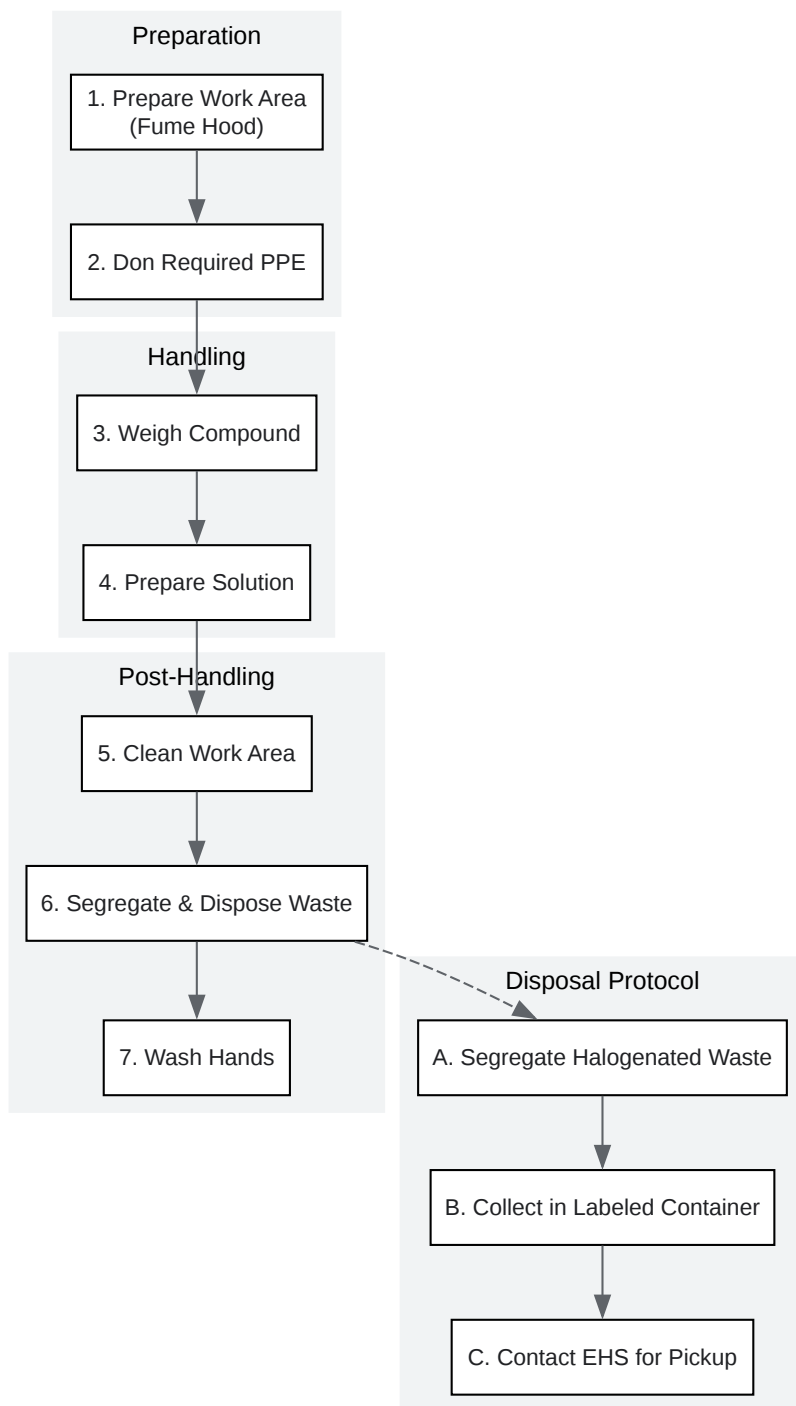
- Use designated, clearly labeled, and sealed containers for all **5-Chlorotryptamine** waste.
- This includes unused compounds, contaminated PPE (gloves, disposable lab coats), weighing papers, and any cleaning materials.

3. Professional Disposal:

- Under no circumstances should this chemical be disposed of down the drain or in regular trash.^[9]
- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.^{[3][5][9]} The material should be taken to an approved waste disposal plant.^{[3][10]}

Visual Workflow for Handling and Disposal

Workflow for Handling and Disposal of 5-Chlorotryptamine



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Caption: Workflow for Handling and Disposal of **5-Chlorotryptamine**.

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